

Essential Safety and Logistical Information for Handling F-14512

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Compound of Interest

Compound Name: F-14512

Cat. No.: B1671846

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols, handling procedures, and disposal plans for the potent antitumor agent **F-14512**. Adherence to these guidelines is essential to ensure personal safety and maintain experimental integrity. **F-14512** is a cytotoxic compound and should be handled with extreme care in a controlled laboratory environment.

Personal Protective Equipment (PPE)

Due to its cytotoxic nature, a comprehensive PPE strategy is mandatory when handling **F-14512**. The following equipment must be worn at all times:

- **Gloves:** Two pairs of chemotherapy-rated nitrile gloves should be worn. Change gloves immediately if contamination is suspected.
- **Gown:** A disposable, fluid-resistant gown should be worn to protect from splashes.
- **Eye Protection:** Tightly sealed chemical safety goggles or a full-face shield must be used.
- **Respiratory Protection:** A NIOSH-approved respirator is recommended, especially when handling the powdered form of the compound or when there is a risk of aerosolization.

Operational Plan

Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- **F-14512** powder should be stored at -20°C for up to three years.^[1]
- In solvent, store at -80°C for up to six months or -20°C for up to one month.^{[1][2]}

Preparation and Handling:

- All manipulations of **F-14512**, including weighing and dissolution, must be conducted in a certified Class II Biological Safety Cabinet (BSC) or a chemical fume hood.
- Use dedicated equipment (spatulas, weigh boats, etc.) for handling **F-14512**.
- Avoid inhalation of dust or aerosols.
- Prevent direct contact with skin, eyes, and mucous membranes.

Spill Management:

In the event of a spill, immediately evacuate the area and secure it to prevent entry. Trained personnel wearing appropriate PPE should manage the cleanup using a chemotherapy spill kit. Absorb the spill with appropriate materials, and decontaminate the area with a suitable cleaning agent. All contaminated materials must be disposed of as cytotoxic waste.

Disposal Plan

All materials that come into contact with **F-14512**, including gloves, gowns, vials, and cleaning materials, must be disposed of as hazardous cytotoxic waste. Follow all local, state, and federal regulations for the disposal of chemotherapy agents.

Quantitative Data Summary

Parameter	Value	Cell Lines/Model	Source
Median IC50	0.18 μ M	29 human solid or hematologic cancer cell lines	[3]
IC50 (CHO cells)	0.12 μ M	Chinese Hamster Ovary (CHO) cells with normal Polyamine Transport System (PTS)	[2]
IC50 (CHO-MG cells)	8.7 μ M	CHO-MG cells with defective PTS	[2]
In Vivo Efficacy	0.16-1.25 mg/kg (i.p.)	MX-1 human breast tumor xenograft model	[2]

Experimental Protocols

In Vitro Antiproliferative Assay:

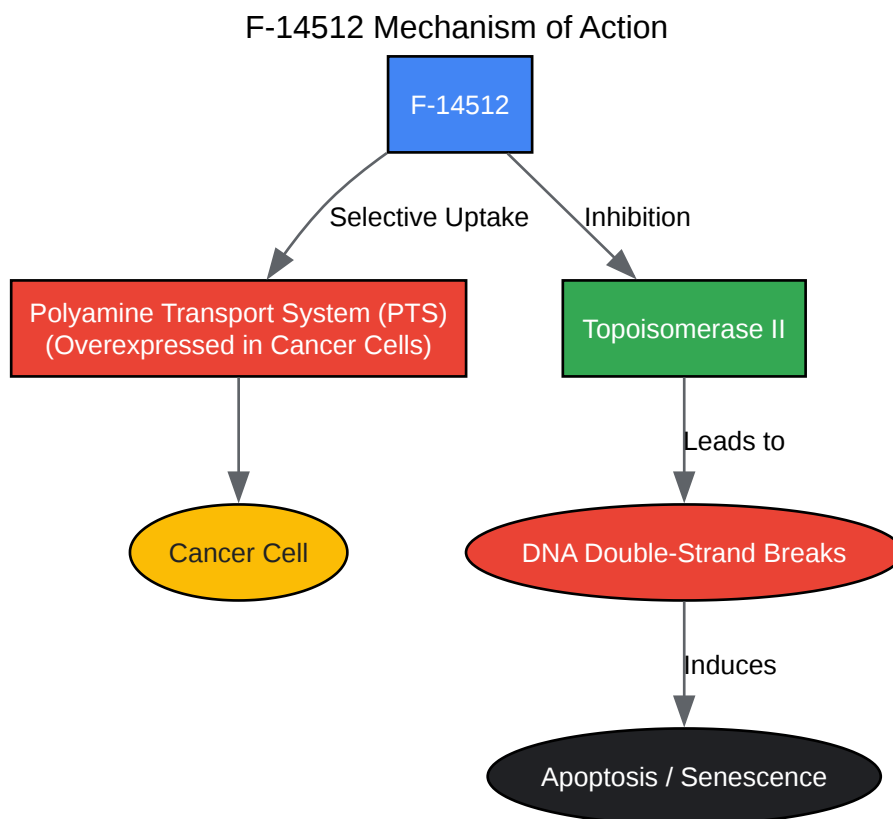
- Cell Seeding: Plate cancer cell lines in 96-well plates at a predetermined density.
- Drug Treatment: After 24 hours, treat the cells with a serial dilution of **F-14512** (e.g., 0.001-100 μ M).[2] A vehicle control (e.g., DMSO) should be included.
- Incubation: Incubate the plates for 72 hours at 37°C in a humidified atmosphere with 5% CO2.[4]
- Viability Assessment: Determine cell viability using a standard method, such as the MTT assay.
- Data Analysis: Calculate the IC50 value, which is the concentration of the drug that inhibits cell growth by 50%.

In Vivo Antitumor Activity in Xenograft Model:

- Tumor Implantation: Subcutaneously implant human tumor cells (e.g., MX-1) into immunocompromised mice.[3]
- Tumor Growth: Allow tumors to reach a palpable size.
- Drug Administration: Administer **F-14512** intraperitoneally (i.p.) at a defined dose and schedule (e.g., 0.16-1.25 mg/kg, once daily for 2 weeks).[2]
- Tumor Measurement: Measure tumor volume at regular intervals using calipers.
- Data Analysis: Plot tumor growth curves and evaluate the antitumor activity based on tumor growth inhibition.

Mechanism of Action

F-14512 is a topoisomerase II inhibitor that is selectively taken up by cancer cells through the overexpressed polyamine transport system (PTS).[3]



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Caption: **F-14512** enters cancer cells via PTS, inhibits Topoisomerase II, causing cell death.

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References

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